

A Comprehensive Technical Guide to 4'-Bromochalcone: Synthesis, Properties, and Biological Significance

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Compound of Interest

Compound Name: 4'-Bromochalcone

Cat. No.: B3021037

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4'-Bromochalcone**, a synthetic chalcone derivative of significant interest in medicinal chemistry and materials science. This document outlines its chemical and physical properties, provides a detailed protocol for its synthesis, and explores its role in biological signaling pathways, making it a valuable resource for professionals in research and drug development.

Core Data Presentation

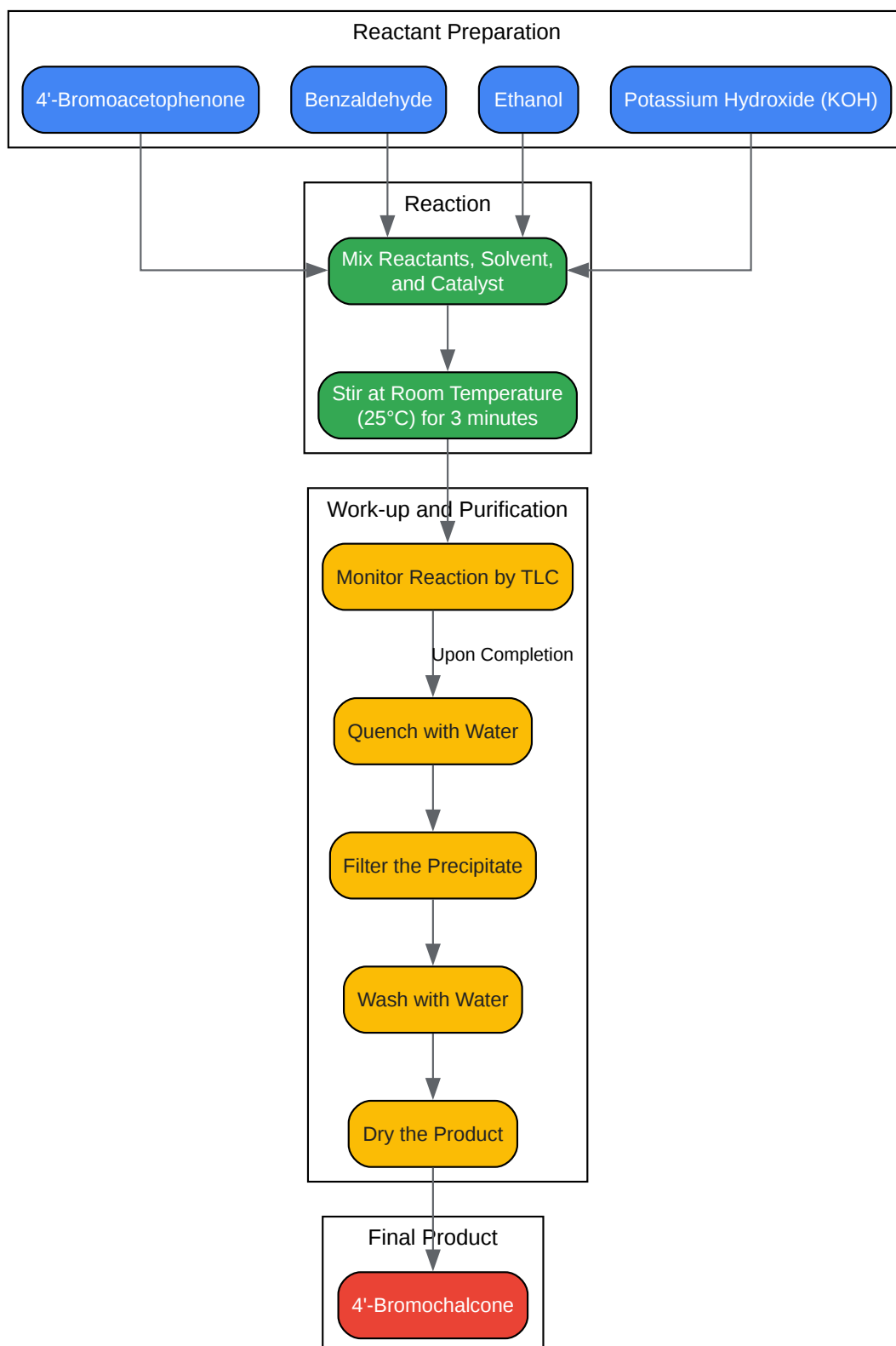
Quantitative and qualitative data for **4'-Bromochalcone** are summarized in the table below, offering a clear and concise reference for its key properties.

Identifier	Value	Reference
IUPAC Name	(E)-1-(4-bromophenyl)-3-phenylprop-2-en-1-one	[1]
Synonyms	4'-Bromochalcone, 1-(4-Bromophenyl)-3-phenylpropenone	[1]
CAS Number	2403-27-2, 22966-23-0	[1][2]
Molecular Formula	C ₁₅ H ₁₁ BrO	[1][2]
Molecular Weight	287.15 g/mol	[1]
Appearance	Pale yellow crystalline solid	
Melting Point	98 - 105 °C	
Purity	≥ 98% (HPLC)	

Synthesis of 4'-Bromochalcone via Claisen-Schmidt Condensation

The most common and efficient method for synthesizing **4'-Bromochalcone** is the Claisen-Schmidt condensation.[3] This base-catalyzed reaction involves the condensation of an appropriate acetophenone with a benzaldehyde.

Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **4'-Bromochoalcone**.

Detailed Experimental Protocol:

Materials:

- 4'-Bromoacetophenone (1.0 mmol, 199.0 mg)
- Benzaldehyde (1.0 mmol, 106.1 mg)
- Potassium Hydroxide (KOH) (1.0 mmol, 56.1 mg), pulverized
- Ethanol (0.5 mL)
- Deionized Water
- Thin Layer Chromatography (TLC) plates (silica gel 60 F254)
- Dichloromethane (for TLC eluent)

Procedure:

- In a suitable reaction vessel, dissolve 4'-bromoacetophenone (1.0 mmol) and benzaldehyde (1.0 mmol) in ethanol (0.5 mL).
- To this solution, add pulverized potassium hydroxide (1.0 mmol).
- The reaction mixture is then stirred vigorously at room temperature (25°C) for approximately 3 minutes.^[3]
- The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) using dichloromethane as the eluent.
- Upon completion of the reaction, the mixture is poured into cold water to precipitate the crude product.
- The resulting solid is collected by vacuum filtration.
- The collected solid is washed thoroughly with water to remove any remaining base and other water-soluble impurities.

- The purified **4'-Bromochalcone** is then dried under vacuum to yield a pale yellow crystalline solid.

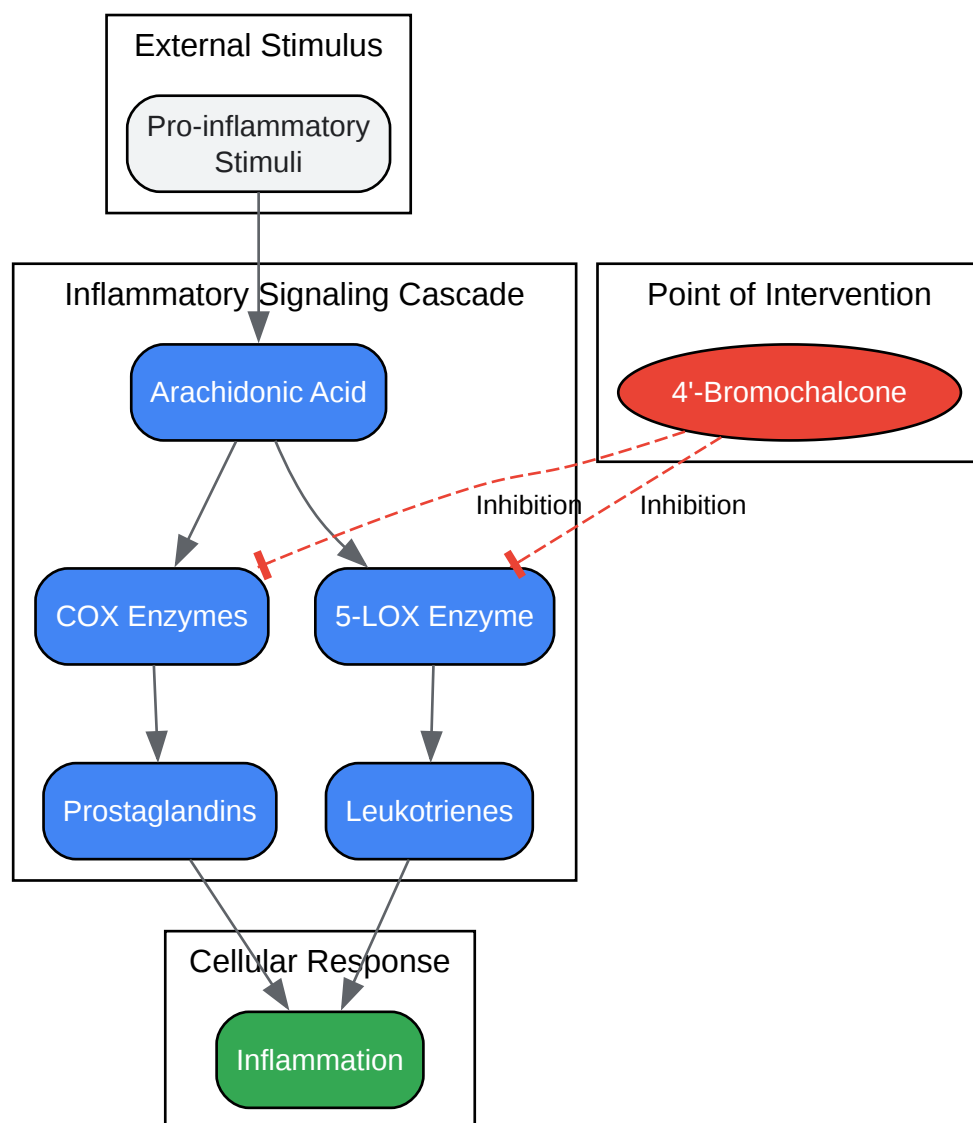
Biological Significance and Signaling Pathways

Chalcones, as a class of compounds, are recognized for their broad spectrum of biological activities, including anti-inflammatory, anticancer, and antimicrobial properties.^{[3][4]} These effects are often attributed to their interaction with various cellular signaling pathways. While the specific pathways for **4'-Bromochalcone** are a subject of ongoing research, the activities of related chalcones provide insights into its potential mechanisms of action.

Potential Signaling Pathway Involvement

Chalcones have been shown to modulate inflammatory responses by inhibiting key enzymes in the arachidonic acid metabolic pathway, such as cyclooxygenase (COX) and 5-lipoxygenase (5-LOX).^[5] Furthermore, some chalcones are known to influence the PI3K/Akt signaling pathway, which is crucial in regulating cell proliferation and survival.^[5]

Illustrative Signaling Pathway Diagram



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